

An In-depth Technical Guide to the Properties of C13H10CINO Isomers

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Compound of Interest

Compound Name: 2-Amino-4'-chlorobenzophenone

Cat. No.: B151046

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This technical guide provides a comprehensive overview of the core properties, synthesis, and biological activities of two key isomers of the molecular formula C13H10CINO: 2-amino-5-chlorobenzophenone and 4-chlorobenzophenone oxime. This document is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, structured data for easy comparison, and visualizations of key processes.

Physicochemical and Spectroscopic Properties

The isomers of C13H10CINO, while sharing the same molecular formula, exhibit distinct physical, chemical, and spectroscopic characteristics. A summary of these properties is presented below for straightforward comparison.

2-amino-5-chlorobenzophenone

This compound is a well-studied intermediate in the synthesis of various pharmaceuticals, notably benzodiazepines.

Table 1: Physicochemical Properties of 2-amino-5-chlorobenzophenone

| Property | Value | Source |
|------------------|-------------------------------------------------------------------------------------------------------|-----------------------------------------|
| CAS Number | 719-59-5 | [1] [2] |
| Molecular Weight | 231.68 g/mol | [2] |
| Melting Point | 96-100 °C | [3] |
| Boiling Point | 207 °C at 760 mmHg | [3] |
| Appearance | Yellow crystalline powder | [4] |
| Solubility | Soluble in DMSO, methanol, ethanol, chloroform, toluene, benzene, and acetone. Insoluble in water. | [4] [5] |

Table 2: Spectroscopic Data for 2-amino-5-chlorobenzophenone

| Spectrum | Data |
|---------------------|------------------------------------------------------------------------------------------------|
| ¹ H NMR | Data available, typically shows aromatic protons and amine protons. |
| ¹³ C NMR | Data available, shows characteristic peaks for aromatic carbons and the carbonyl carbon. |
| IR | Characteristic peaks for N-H stretching of the primary amine and C=O stretching of the ketone. |
| Mass Spec | Molecular ion peak corresponding to the molecular weight. |

4-chlorobenzophenone oxime

This isomer is a derivative of 4-chlorobenzophenone and has potential applications in organic synthesis and medicinal chemistry.

Table 3: Physicochemical Properties of 4-chlorobenzophenone oxime

| Property | Value | Source |
|------------------------------|--------------|---------------------|
| CAS Number | 38032-14-3 | [6] |
| Molecular Weight | 231.68 g/mol | [6] |
| XLogP3 | 3.8 | [6] |
| Hydrogen Bond Donor Count | 1 | [6] |
| Hydrogen Bond Acceptor Count | 2 | [6] |
| Appearance | Solid | |

Table 4: Spectroscopic Data for 4-chlorobenzophenone oxime

| Spectrum | Data |
|---------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| ¹ H NMR | Expected to show signals for the aromatic protons and the hydroxyl proton of the oxime. For the similar compound (Z)-4-chlorobenzaldehyde oxime, proton signals are observed at δ 8.10 (s, 1H), 7.51 (d, J = 8.5 Hz, 2H), 7.42 (s, OH), and 7.36 (d, J = 8.5 Hz, 2H) ppm in CDCl_3 . [7] |
| ¹³ C NMR | Data available, will show distinct peaks for the aromatic carbons and the imine carbon. |
| GC-MS | Spectral data is available. |

Experimental Protocols

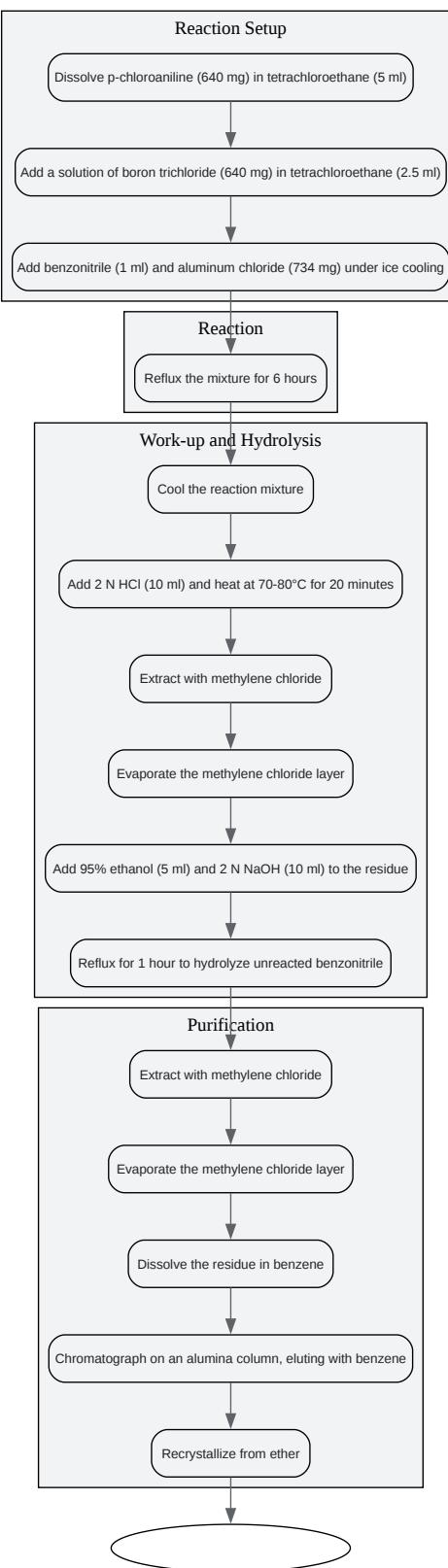
Detailed methodologies for the synthesis of these isomers are crucial for their application in research and development.

Synthesis of 2-amino-5-chlorobenzophenone

Two common methods for the synthesis of 2-amino-5-chlorobenzophenone are presented below.

This protocol involves the reaction of p-chloroaniline with benzonitrile in the presence of a Lewis acid.^[8]

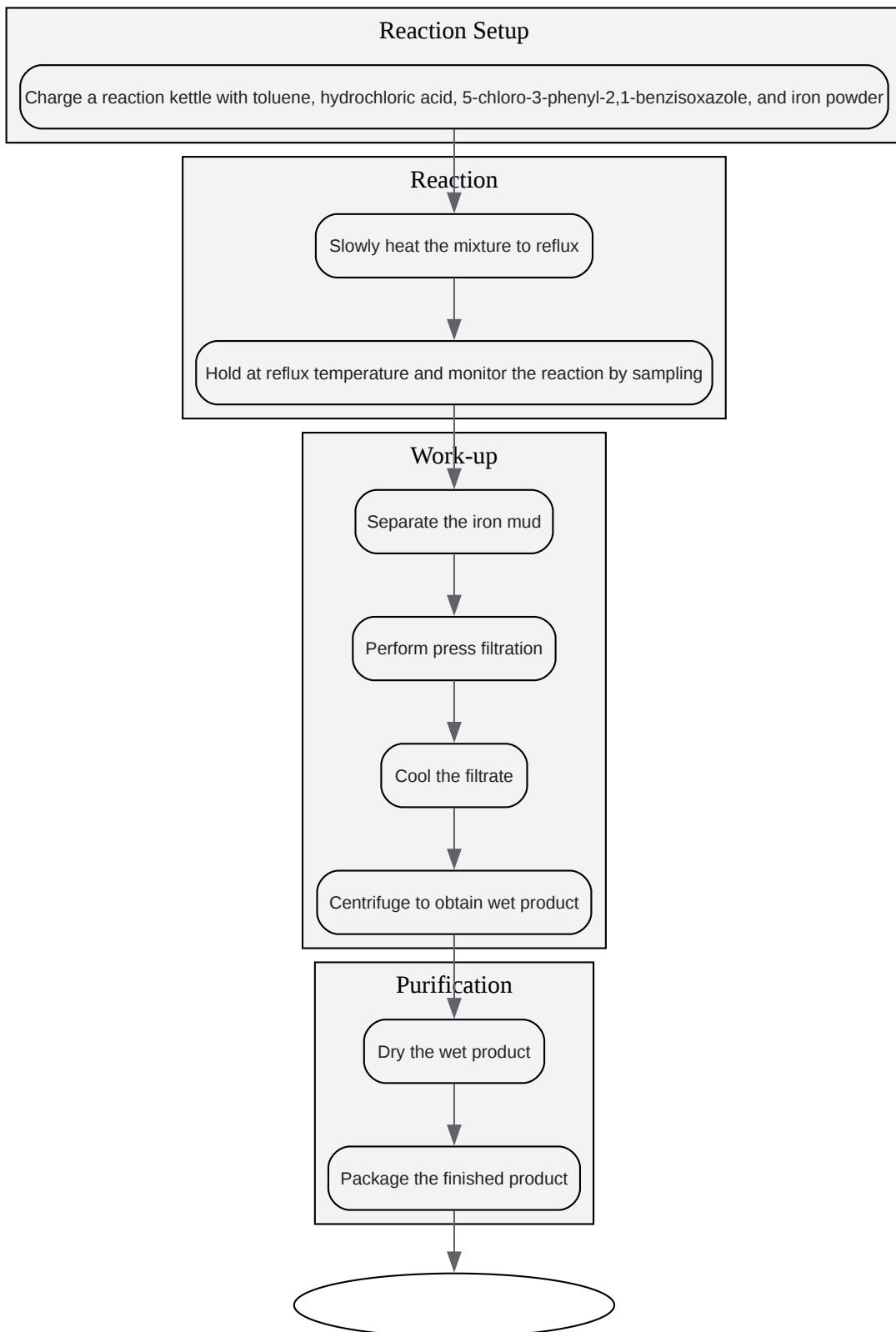
Experimental Workflow: Synthesis of 2-amino-5-chlorobenzophenone (Method 1)

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Caption: Workflow for the synthesis of 2-amino-5-chlorobenzophenone from p-chloroaniline.

This method involves the reduction of a 5-chloro-3-phenyl-2,1-benzisoxazole intermediate.[9]

Experimental Workflow: Synthesis of 2-amino-5-chlorobenzophenone (Method 2)



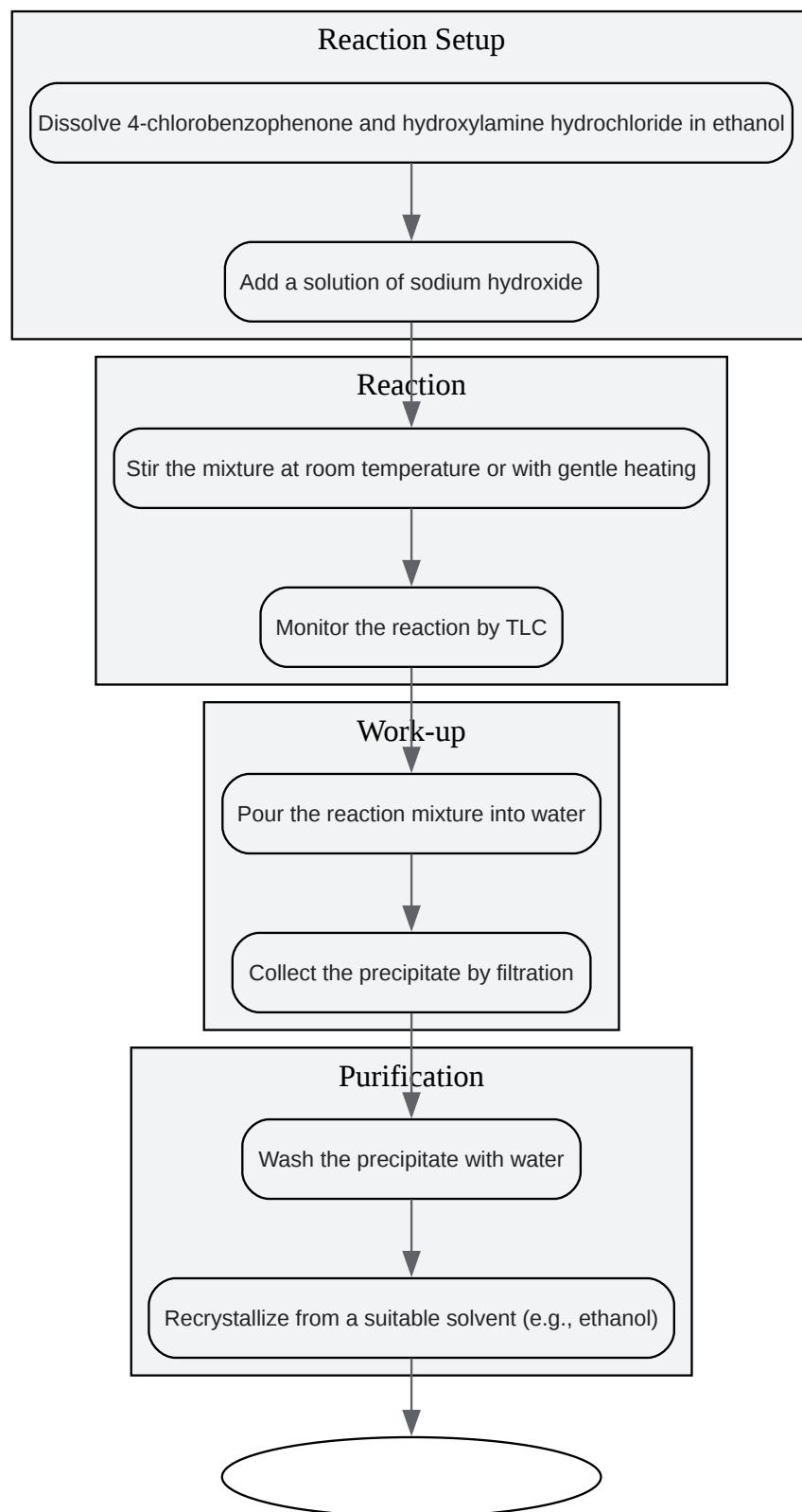
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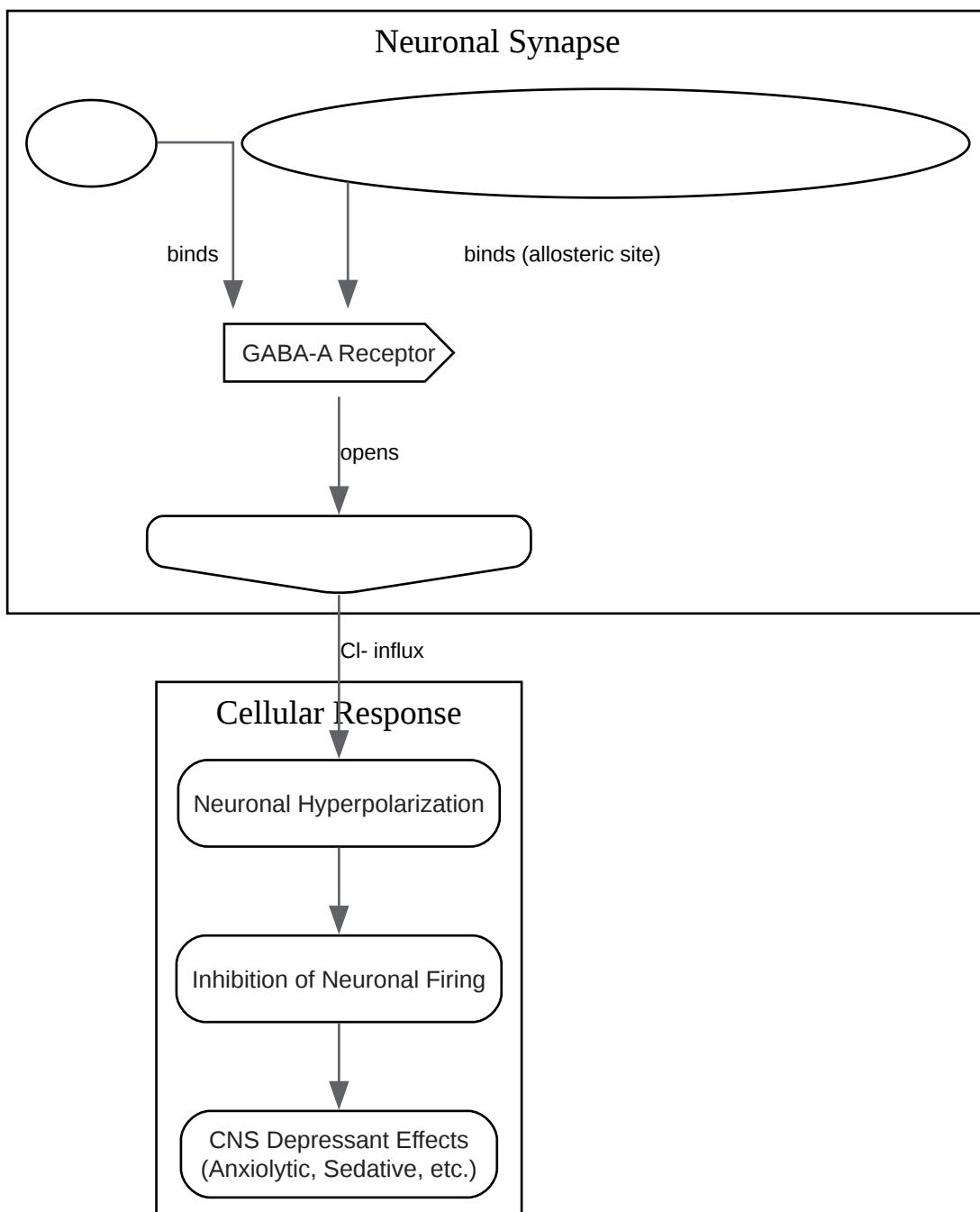
Caption: Workflow for the synthesis of 2-amino-5-chlorobenzophenone via isoxazole reduction.

Synthesis of 4-chlorobenzophenone oxime

This protocol is adapted from general methods for the synthesis of benzophenone oximes.

Experimental Workflow: Synthesis of 4-chlorobenzophenone oxime





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